

6-Fluoronaphthalen-2-ol: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 6-Fluoronaphthalen-2-OL

Cat. No.: B077081

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Introduction

6-Fluoronaphthalen-2-ol (CAS No: 13101-83-2) is a fluorinated aromatic alcohol used as a key intermediate in organic synthesis.^[1] Its application spans the development of pharmaceuticals and agrochemicals, where the introduction of a fluorine atom can significantly alter the biological activity and pharmacokinetic properties of a molecule.^[1] This guide provides a comprehensive overview of the known safety information, handling procedures, and toxicological data for **6-Fluoronaphthalen-2-ol** to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

While detailed experimental data on the physical and chemical properties of **6-Fluoronaphthalen-2-ol** are not extensively available in public literature, the following information has been compiled from supplier data sheets.

Property	Value	Source
CAS Number	13101-83-2	Sigma-Aldrich[2]
Molecular Formula	C ₁₀ H ₇ FO	MySkinRecipes[1]
Molecular Weight	162.16 g/mol	MySkinRecipes[1], Sigma-Aldrich[2]
Physical Form	Solid	Sigma-Aldrich
Storage Temperature	2-8°C, dry and sealed	MySkinRecipes[1], Sigma-Aldrich[2]

Toxicological Data and Hazard Classification

Comprehensive quantitative toxicological data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) for **6-Fluoronaphthalen-2-ol** are not readily available in the public domain. However, the compound has been classified according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation

Source: Sigma-Aldrich[2], PubChem[3]

Summary of Toxicological Effects:

- Acute Oral Toxicity: Classified as harmful if swallowed, indicating that ingestion can lead to adverse health effects.
- Skin Irritation: Causes skin irritation upon direct contact.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause irritation to the respiratory tract if inhaled.
- Carcinogenicity, Mutagenicity, and Reproductive Toxicity: There is no specific data available to classify **6-Fluoronaphthalen-2-ol** regarding its carcinogenic, mutagenic, or reproductive toxicity potential.

Safety and Handling

Given the hazardous nature of **6-Fluoronaphthalen-2-ol**, strict adherence to safety protocols is mandatory. The following handling procedures are recommended.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Eyewash stations and safety showers must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are required.
- Skin Protection: A lab coat and chemically resistant gloves (e.g., nitrile) should be worn.
- Respiratory Protection: If working outside a fume hood or if dust/aerosol generation is likely, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

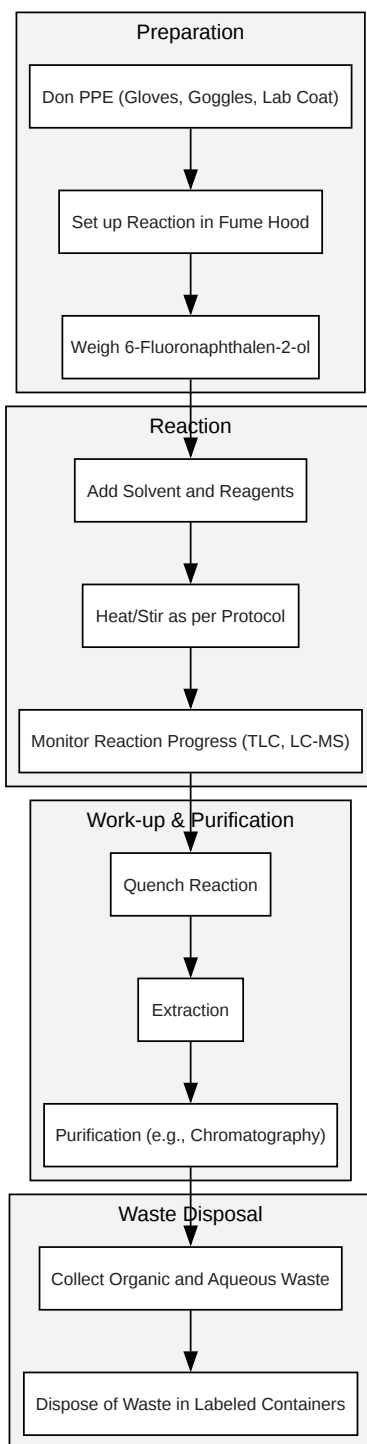
General Handling Practices:

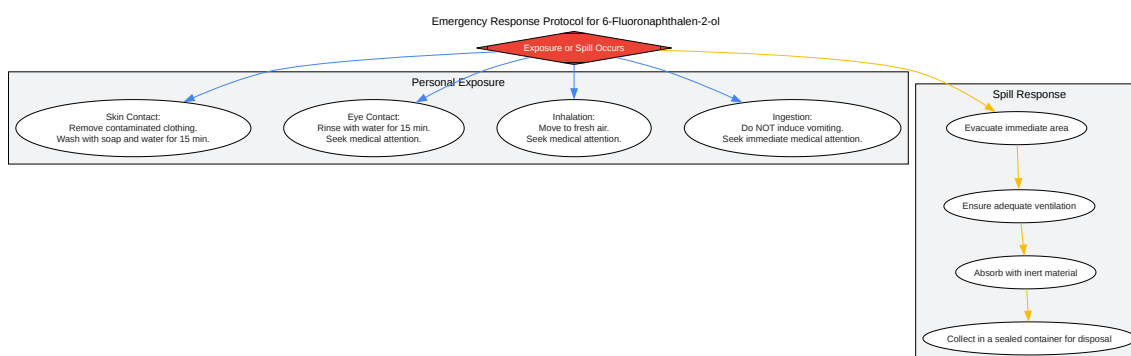
- Avoid direct contact with skin, eyes, and clothing.
- Avoid inhalation of dust or vapors.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.
- Keep the container tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials.^{[1][2]}

Experimental Protocols

Detailed experimental protocols specifically for the use of **6-Fluoronaphthalen-2-ol** are not widely published. However, its primary application is as an intermediate in organic synthesis.^[1] Researchers utilizing this compound should adapt standard synthetic chemistry protocols with the safety precautions outlined in this guide. A general workflow for its use in a synthesis reaction is depicted below.

General Experimental Workflow for 6-Fluoronaphthalen-2-ol





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